

# Technical Guide: (2-Bromo-3-iodophenyl)methanol (CAS No. 1261644-21-6)

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## Compound of Interest

Compound Name: (2-Bromo-3-iodophenyl)methanol

Cat. No.: B591537

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## Abstract

This technical guide provides a summary of the known properties and structure of the chemical compound with CAS number 1261644-21-6, identified as **(2-Bromo-3-iodophenyl)methanol**. This document collates available physicochemical data and structural information. At present, there is a notable absence of published scientific literature detailing the biological activity, mechanism of action, or its involvement in cellular signaling pathways. Therefore, this guide serves as a foundational reference for its chemical characteristics.

## Chemical Structure and Properties

**(2-Bromo-3-iodophenyl)methanol** is a halogenated aromatic alcohol. Its structure consists of a benzene ring substituted with a bromine atom, an iodine atom, and a hydroxymethyl group.

Structure:

Caption: 2D structure of **(2-Bromo-3-iodophenyl)methanol**.

A summary of its key chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	1261644-21-6	[1][2]
IUPAC Name	(2-bromo-3-iodophenyl)methanol	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrIO	[2][3]
Molecular Weight	312.93 g/mol	[1]
InChI Code	1S/C7H6BrIO/c8-7-5(4-10)2-1-3-6(7)9/h1-3,10H,4H2	[1][2]
InChI Key	PRQUJNCOMDYCMC-UHFFFAOYSA-N	[1][2]
Physical Form	Solid	[1]
Purity	98%	[1]

## Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **(2-Bromo-3-iodophenyl)methanol** are not readily available in peer-reviewed literature, it is listed as a commercially available chemical intermediate.[4] This suggests that established synthetic routes exist. As a benzyl alcohol derivative, it is expected to undergo reactions typical for this class of compounds, such as oxidation of the alcohol to an aldehyde or carboxylic acid, and substitution reactions at the benzylic position.

## Biological Activity and Toxicological Information

A comprehensive search of scientific databases and literature reveals a lack of published studies on the biological activity of **(2-Bromo-3-iodophenyl)methanol**. There is no available data on its mechanism of action, potential therapeutic effects, or its interaction with biological signaling pathways.

Safety information from suppliers indicates that the compound may cause skin irritation, serious eye irritation, and respiratory irritation.[1] The GHS hazard statements are H315, H319, and H335.[1]

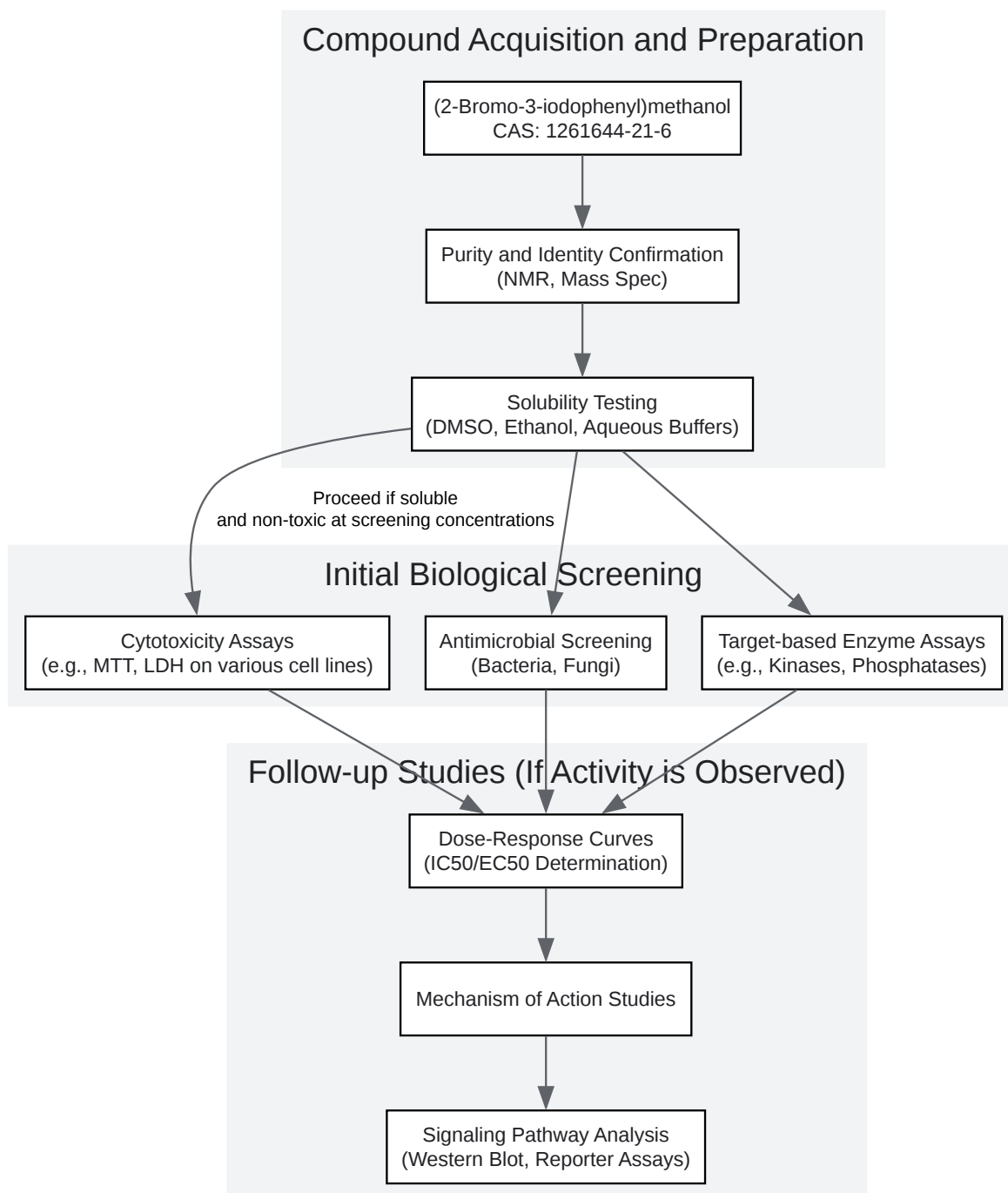
## Experimental Data and Protocols

There are currently no published experimental protocols detailing the use of **(2-Bromo-3-iodophenyl)methanol** in biological assays or for the characterization of its effects in biological systems.

## Logical Relationships and Workflows

Given the absence of experimental data on the biological effects of **(2-Bromo-3-iodophenyl)methanol**, a hypothetical workflow for its initial screening and characterization is proposed. This workflow is intended for researchers interested in investigating the potential bioactivity of this compound.

## Hypothetical Screening Workflow

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Caption: Hypothetical workflow for initial biological screening.

## Conclusion

**(2-Bromo-3-iodophenyl)methanol** is a readily available chemical compound with well-defined chemical and physical properties. However, its biological role and potential applications in drug development remain unexplored, as evidenced by the absence of data in the public scientific literature. The information provided in this guide is intended to serve as a starting point for researchers who may be interested in investigating this molecule. Any future research should begin with fundamental in vitro screening to ascertain any potential biological activity.

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## References

- 1. (2-Bromo-3-iodophenyl)methanol | 1261644-21-6 [sigmaaldrich.com]
- 2. (2-Bromo-5-iodophenyl)methanol | C<sub>7</sub>H<sub>6</sub>BrIO | CID 53424372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (5-Bromo-2-iodophenyl)-(3,5-dimethylphenyl)methanol | C<sub>15</sub>H<sub>14</sub>BrIO | CID 114033079 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. A Convenient Synthesis towards 2-Bromo-2-(methoxy(phenyl)methyl)malononitrile and 2-Iodo-2-(methoxy(phenyl)methyl)malononitrile [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: (2-Bromo-3-iodophenyl)methanol (CAS No. 1261644-21-6)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591537#cas-number-1261644-21-6-properties-and-structure]

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